

Application Notes and Protocols for 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic Acid

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Compound of Interest

Compound Name: 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic Acid

Cat. No.: B130855

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and stability assessment of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**. The information is compiled from various sources to ensure best practices in a laboratory setting.

Compound Information

Property	Value	Source
Chemical Name	3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid	N/A
CAS Number	162401-62-9	N/A
Molecular Formula	C ₁₂ H ₁₂ F ₂ O ₄	N/A
Molecular Weight	258.22 g/mol	N/A
Appearance	Solid, powder	N/A
Application	Intermediate in the synthesis of Roflumilast	N/A

Safety and Handling

Warning: **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** is classified as a hazardous substance. Strict adherence to safety protocols is mandatory.

Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral), Category 3	GHS06 (Skull and Crossbones)	Danger	H301: Toxic if swallowed

Precautionary Measures

Code	Precautionary Statement
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.

Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment must be worn when handling this compound:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat, with additional protective clothing as necessary.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for toxic dusts is required.

Engineering Controls

- Work with this compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- A safety shower and eyewash station must be readily accessible in the work area.

Storage

Proper storage is crucial to maintain the integrity and stability of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** and to ensure the safety of laboratory personnel.

Storage Conditions

There are conflicting recommendations for the optimal storage temperature. Therefore, the choice of storage condition should be based on the intended duration of storage and available facilities.

Storage Duration	Recommended Temperature	Additional Conditions
Short-term	Room Temperature (RT)	Store in a cool, dry place.
Long-term	Refrigerator (2-8°C)	Store in a cool, dry place.

Storage Practices

- Store in a tightly closed, properly labeled container.
- The compound should be stored in an area designated for toxic chemicals, segregated from incompatible materials.
- The designated storage area should be cool, dry, and well-ventilated.
- Avoid exposure to direct sunlight and moisture.
- This compound falls under Storage Class 6.1C: Combustible, acutely toxic Cat. 3 / toxic compounds or compounds which cause chronic effects. Ensure it is stored with compatible chemicals.

Experimental Protocols

The following are generalized protocols that can be adapted for working with **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**.

Protocol for Handling and Weighing a Toxic Powder

This protocol is designed to minimize exposure during the handling and weighing of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**.

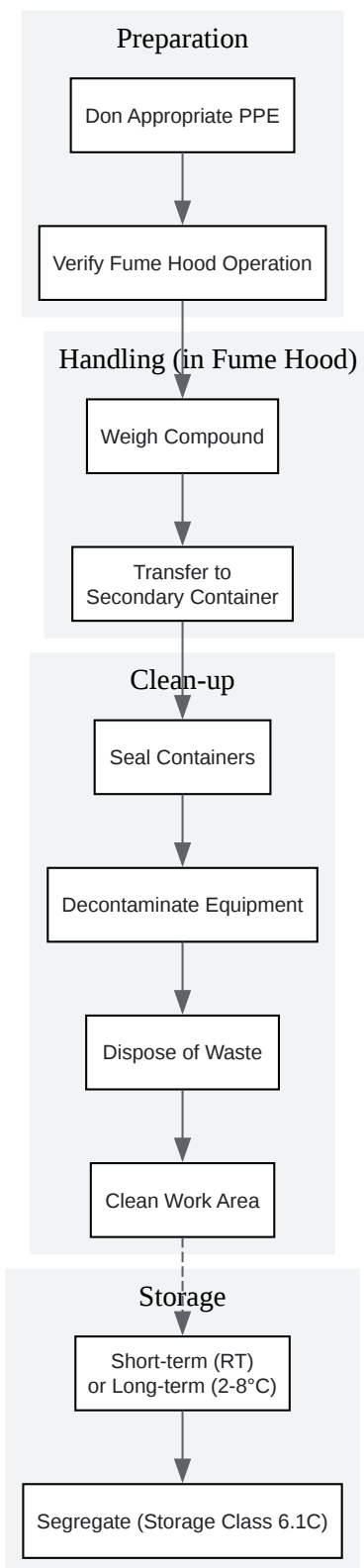
Materials:

- **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**
- Appropriate PPE (see section 2.3)
- Chemical fume hood
- Analytical balance
- Spatula
- Weighing paper or boat
- Sealable container for the weighed compound

Procedure:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is functioning correctly.
- Designated Area: Perform all handling and weighing operations within the chemical fume hood.
- Weighing:
 - Place the analytical balance inside the fume hood.
 - Carefully open the container of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**.
 - Using a clean spatula, transfer the desired amount of powder onto a weighing paper or boat on the balance.

- Avoid generating dust. If any dust is generated, ensure it is contained within the fume hood.
- Transfer: Once the desired amount is weighed, carefully transfer the powder to a suitable, labeled, and sealable container.
- Clean-up:
 - Tightly seal the stock container of the compound.
 - Decontaminate the spatula and any other equipment used.
 - Carefully dispose of the weighing paper/boat and any other contaminated disposable materials in a designated hazardous waste container.
 - Wipe down the surfaces of the balance and the fume hood with an appropriate cleaning agent.
- Post-Handling: Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly.



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Caption: Recommended workflow for handling and storing the compound.

General Protocol for a Forced Degradation Study

This protocol outlines a general procedure to assess the stability of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** under various stress conditions.

Objective: To identify potential degradation products and pathways.

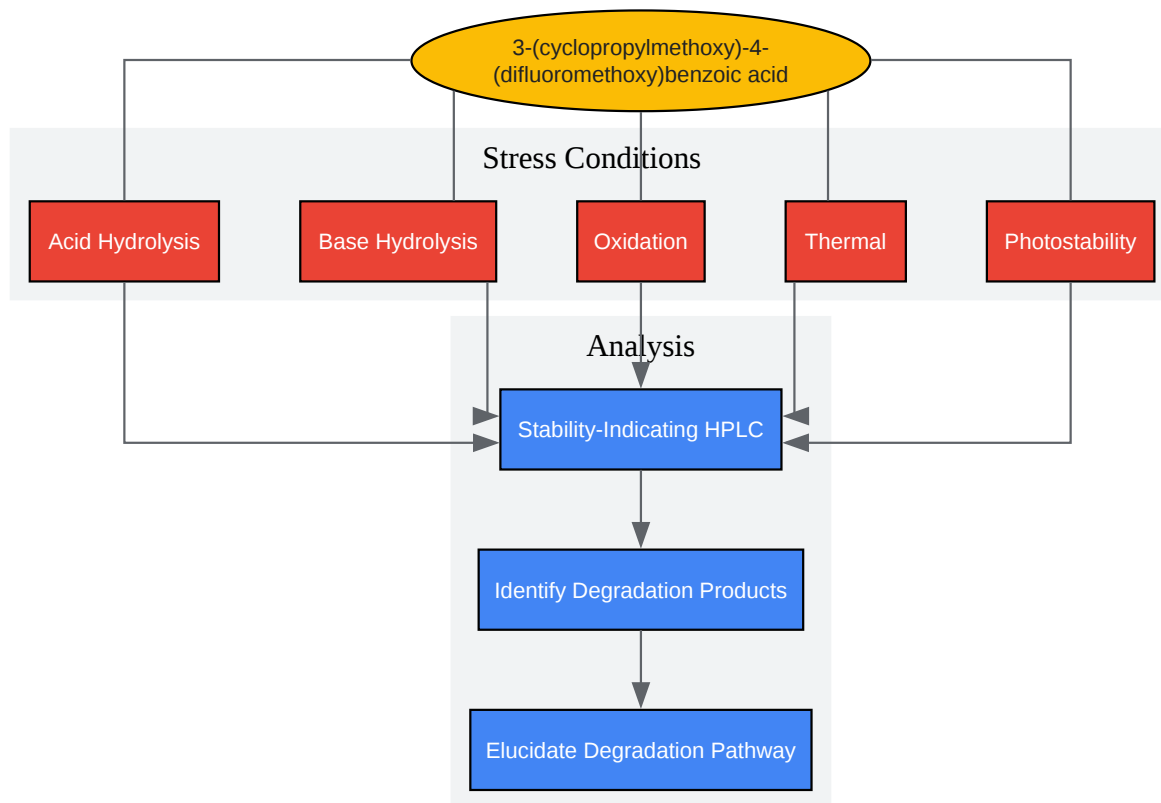
Materials:

- **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)
- HPLC system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)
- pH meter
- Water bath or oven

Procedure:

- Stock Solution Preparation: Prepare a stock solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Acid Hydrolysis:
 - To an aliquot of the stock solution, add an equal volume of 0.1 M HCl.
 - Incubate the solution at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
 - At specified time points, withdraw samples, neutralize with 0.1 M NaOH, and dilute with the mobile phase for HPLC analysis.

- Base Hydrolysis:
 - To an aliquot of the stock solution, add an equal volume of 0.1 M NaOH.
 - Incubate under the same conditions as acid hydrolysis.
 - At specified time points, withdraw samples, neutralize with 0.1 M HCl, and dilute for HPLC analysis.
- Oxidative Degradation:
 - To an aliquot of the stock solution, add an equal volume of 3% H₂O₂.
 - Store the solution at room temperature, protected from light, for a defined period (e.g., 24 hours).
 - Withdraw samples at specified time points and dilute for HPLC analysis.
- Thermal Degradation:
 - Place a known amount of the solid compound in a suitable container.
 - Expose to a high temperature (e.g., 80°C) in an oven for a defined period (e.g., 48 hours).
 - At specified time points, dissolve a portion of the solid in a suitable solvent for HPLC analysis.
- Photostability:
 - Expose a solution of the compound to a controlled light source (e.g., UV lamp).
 - Simultaneously, keep a control sample in the dark.
 - After a defined period, analyze both the exposed and control samples by HPLC.
- Analysis: Analyze all samples by a validated stability-indicating HPLC method to quantify the parent compound and detect any degradation products.



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Caption: Logical flow for assessing the stability of the compound.

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